

In-Depth Technical Guide: (4-Methoxyphenyl)methanol-d2

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Compound of Interest

Compound Name: (4-Methoxyphenyl)methanol-d2

Cat. No.: B15556547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the exact mass, synthesis, and analysis of **(4-Methoxyphenyl)methanol-d2**. This deuterated analog of (4-Methoxyphenyl)methanol serves as a valuable tool in various research applications, particularly as an internal standard in quantitative mass spectrometry-based assays.

Core Data: Exact Mass Calculation

The exact mass of a molecule is the mass of a single molecule with a specific isotopic composition. For **(4-Methoxyphenyl)methanol-d2**, the molecular formula is $C_8H_8D_2O_2$. The exact mass is calculated using the masses of the most abundant isotopes of its constituent elements.

Element	Isotope	Exact Mass (Da)	Count	Total Mass (Da)
Carbon	¹² C	12.000000	8	96.000000
Hydrogen	¹ H	1.007825[1][2][3]	8	8.062600
Deuterium	² H	2.014102[2][3]	2	4.028204
Oxygen	¹⁶ O	15.994915[1]	2	31.989830
Total	140.080634			

The calculated exact mass of **(4-Methoxyphenyl)methanol-d2** is 140.080634 Da. For comparison, the exact mass of the non-deuterated (4-Methoxyphenyl)methanol (C₈H₁₀O₂) is 138.068080 Da.

Experimental Protocols

Synthesis of (4-Methoxyphenyl)methanol-d2

A common method for the selective deuteration of a benzylic alcohol like (4-Methoxyphenyl)methanol involves the reduction of the corresponding aldehyde, 4-methoxybenzaldehyde, using a deuterated reducing agent.

Materials:

- 4-methoxybenzaldehyde
- Sodium borodeuteride (NaBD₄)
- Methanol (anhydrous)
- Diethyl ether (anhydrous)
- Saturated aqueous ammonium chloride (NH₄Cl)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask

- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** A solution of 4-methoxybenzaldehyde in anhydrous methanol is prepared in a round-bottom flask equipped with a magnetic stirrer. The flask is cooled in an ice bath.
- **Reduction:** Sodium borodeuteride is added portion-wise to the stirred solution. The reaction is allowed to proceed for a specified time, typically 1-2 hours, while monitoring the progress by thin-layer chromatography (TLC).
- **Quenching:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The product is extracted with diethyl ether. The organic layers are combined.
- **Drying and Concentration:** The combined organic extract is washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be further purified by column chromatography on silica gel if necessary.

Mass Spectrometry Analysis

The accurate mass and isotopic enrichment of the synthesized **(4-Methoxyphenyl)methanol-d₂** can be confirmed using high-resolution mass spectrometry (HRMS). When used as an internal standard for the quantification of (4-Methoxyphenyl)methanol in a sample, a liquid chromatography-mass spectrometry (LC-MS) method is typically employed.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (e.g., Triple Quadrupole or Q-TOF)

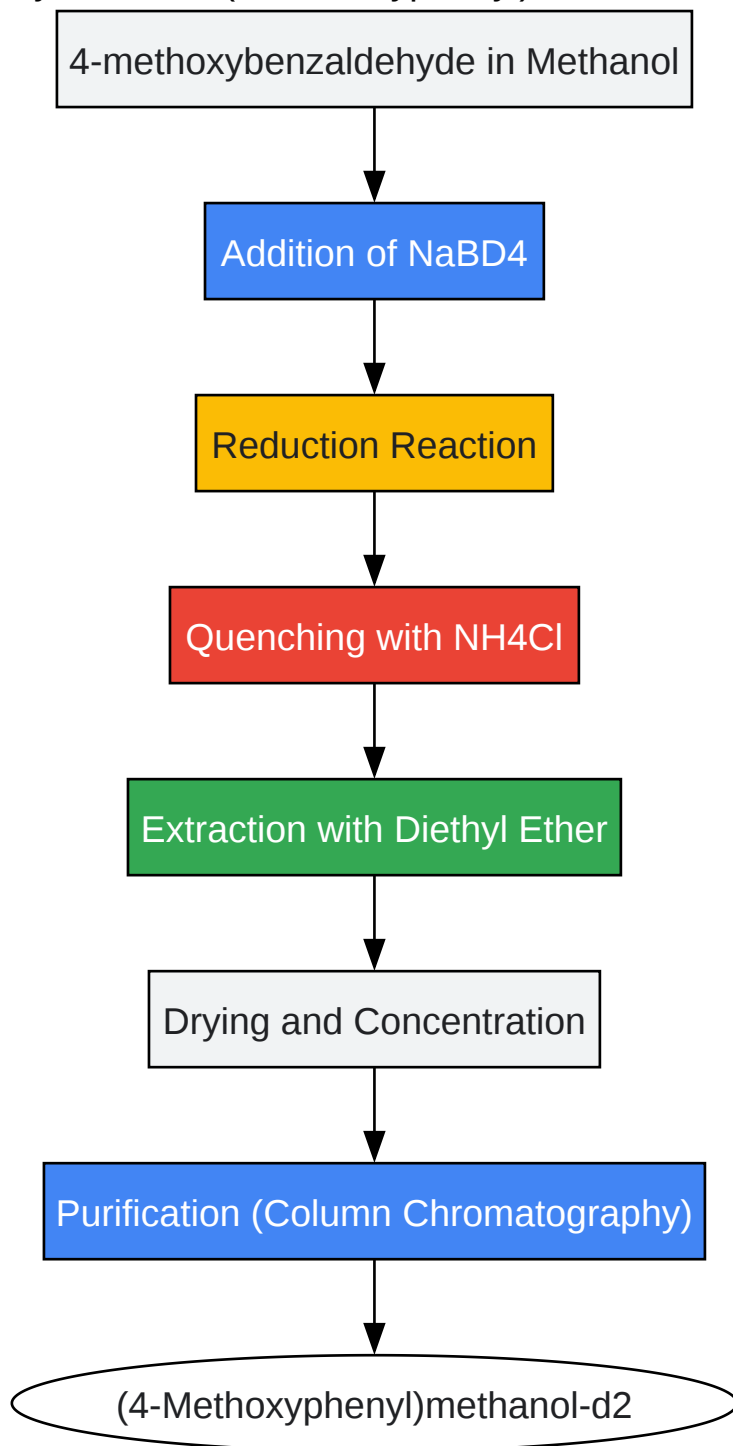
Sample Preparation for Quantitative Analysis:

- Stock Solutions: Prepare stock solutions of both (4-Methoxyphenyl)methanol and **(4-Methoxyphenyl)methanol-d2** in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Calibration Standards: A series of calibration standards are prepared by spiking a blank matrix (e.g., plasma, urine) with known concentrations of (4-Methoxyphenyl)methanol.
- Internal Standard Addition: A fixed concentration of the **(4-Methoxyphenyl)methanol-d2** internal standard is added to all calibration standards, quality control samples, and unknown samples.
- Sample Extraction: The samples are then subjected to a sample preparation procedure, such as protein precipitation or liquid-liquid extraction, to remove interfering matrix components.[\[4\]](#)

LC-MS/MS Analysis:

- Chromatographic Separation: The extracted samples are injected onto an appropriate HPLC column (e.g., a C18 reversed-phase column) to separate the analyte from other components. [\[4\]](#)
- Mass Spectrometric Detection: The mass spectrometer is operated in a selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both the analyte and the deuterated internal standard are monitored.
- Quantification: The concentration of (4-Methoxyphenyl)methanol in the unknown samples is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to the calibration curve.

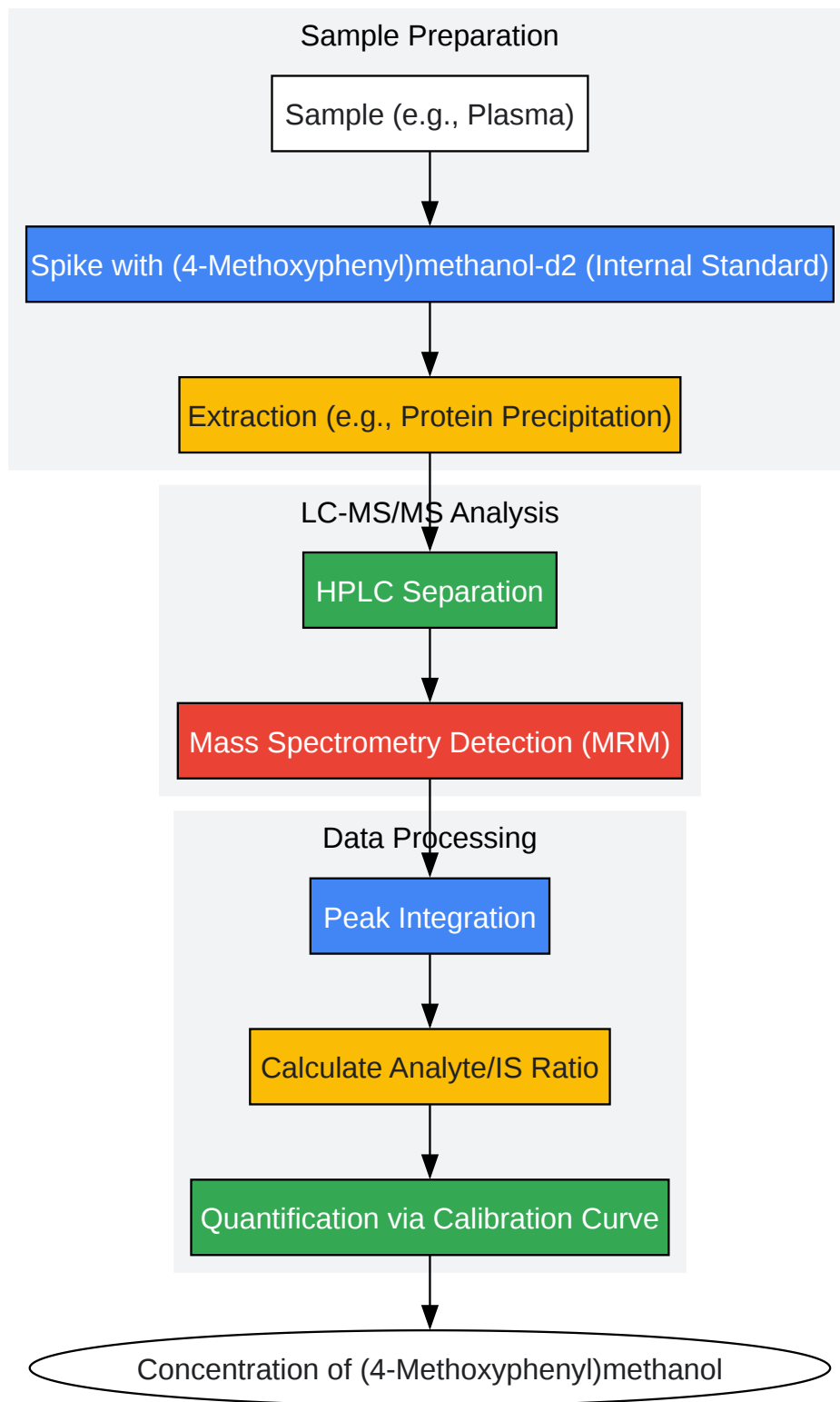
Visualizations

Synthesis of (4-Methoxyphenyl)methanol-d₂

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Caption: A generalized workflow for the synthesis of **(4-Methoxyphenyl)methanol-d₂**.

Quantitative Analysis using Deuterated Internal Standard

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Caption: Workflow for quantitative analysis using a deuterated internal standard by LC-MS/MS.

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